

An In-depth Technical Guide to Carriomycin: Structure, Properties, and Mechanism of Action

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Carriomycin is a polyether antibiotic produced by the bacterium Streptomyces hygroscopicus. [1] It exhibits a broad spectrum of activity against Gram-positive bacteria, as well as some fungi, yeasts, and mycoplasma.[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Carriomycin**, with a focus on its mechanism of action. Detailed experimental methodologies for its isolation and analysis are also presented, alongside visual representations of its mode of action to facilitate a deeper understanding for research and drug development applications.

Chemical Structure and Physicochemical Properties

Carriomycin is a complex polyketide with the molecular formula C₄₇H₈₀O₁₅.[1] Its structure was elucidated through X-ray crystallographic analysis of its thallium salt.[2][3] The molecule is characterized by a series of interconnected cyclic ether rings, a common feature of polyether antibiotics.

Chemical Structure:

IUPAC Name: 2-[2-hydroxy-6-[[2-[5-[5-(6-hydroxy-3,5,6-trimethyloxan-2-yl)oxolan-2-yl]oxolan-2-yl]-3,7-dimethoxy-2,4,6-trimethyl-1,10-dioxaspiro[4.5]decan-9-yl]methyl]-4-(5-methoxy-6-methyloxan-2-yl)oxy-3,5-dimethyloxan-2-yl]propanoic acid



SMILES:

Physicochemical Properties of Carriomycin

| Property | Value | Source |
|------------------------|------------------|--------|
| Molecular Formula | C47H80O15 | [1] |
| Molecular Weight | 885.15 g/mol | [1] |
| Melting Point | 120-122 °C | [1] |
| Appearance | Colorless prisms | [1] |
| Predicted Properties | | |
| pKa (strongest acidic) | 4.4 | |
| pKa (strongest basic) | -2.1 | _ |
| LogP | 6.1 | _ |
| Water Solubility | 0.002 g/L | _ |

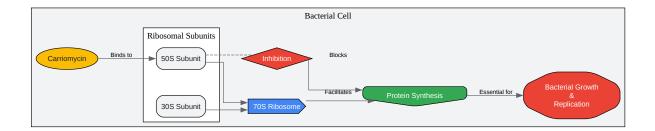
Biological and Pharmacological Properties

Carriomycin demonstrates significant antimicrobial activity, primarily against Gram-positive bacteria.[1] Its biological effects also extend to certain fungi, yeasts, and mycoplasma.[1] The mechanism of action of **Carriomycin** involves the inhibition of bacterial protein synthesis.

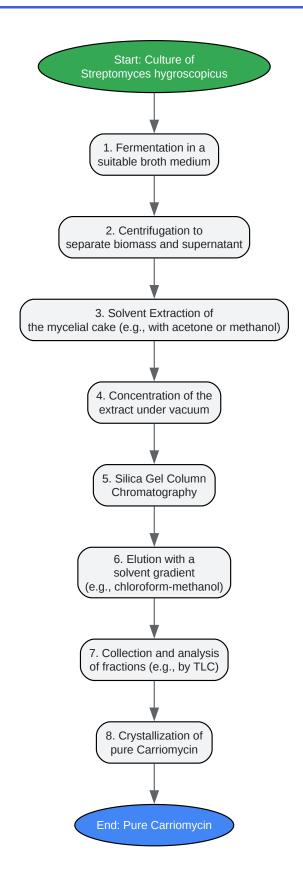
Mechanism of Action

Carriomycin targets the 50S subunit of the bacterial ribosome, a critical component of the protein synthesis machinery. By binding to the 50S subunit, **Carriomycin** interferes with the translocation step of elongation, thereby halting the synthesis of essential proteins and ultimately leading to the inhibition of bacterial growth.









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